

Key properties and structure of the Bttes molecule

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Compound of Interest

Compound Name: Bttes

Cat. No.: B15337642

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An In-depth Technical Guide to the **Bttes** Molecule for Researchers and Drug Development Professionals

Executive Summary

The **Bttes** molecule is a next-generation, water-soluble ligand critically employed to enhance the efficiency and biocompatibility of the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry." Its superior performance characteristics, including accelerated reaction rates and reduced cytotoxicity compared to earlier generation ligands, position **Bttes** as an invaluable tool in bioconjugation, drug development, and various chemical biology experiments. This guide provides a comprehensive overview of the **Bttes** molecule, including its core properties, structure, and detailed protocols for its application.

Core Properties and Structure of Bttes

Bttes, chemically known as 3-(4-((bis((1-(tert-butyl)-1H-1,2,3-triazol-4-yl)methyl)amino)methyl)-1H-1,2,3-triazol-1-yl)propane-1-sulfonic acid, is distinguished by its strategic combination of bulky tert-butyl groups and a hydrophilic sulfonic acid moiety.^{[1][2]} This unique structure provides an optimal balance of reactivity and aqueous solubility.^[1] The tert-butyl groups are thought to prevent the formation of unreactive copper acetylide polymers, thereby maintaining the catalytic activity of the copper center.^[1]

Physicochemical Properties

The key physicochemical properties of the **Bttes** molecule are summarized in the table below, compiled from various chemical suppliers and scientific literature.

Property	Value	References
IUPAC Name	3-(4-((bis((1-(tert-butyl)-1H-1,2,3-triazol-4-yl)methyl)amino)methyl)-1H-1,2,3-triazol-1-yl)propane-1-sulfonic acid	[2]
Synonyms	BTES; Copper click-chemistry ligand; Water-soluble CuAAC ligand	[2]
CAS Number	2101505-88-6	[2]
Chemical Formula	C ₂₀ H ₃₄ N ₁₀ O ₃ S	[2]
Molecular Weight	494.61 g/mol	
Appearance	Off-white to grey solid	
Solubility	Water, DMSO, DMF, MeOH	[3]
Storage Conditions	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C	[2]

Structural Information

Structural Identifier	Value	References
SMILES	<chem>CC(C)(C)N1N=NC(CN(CC2=CN(C(C(C)N=N2)CC3=CN(N=N3)C)CCS(=O)(O)=O)=C1</chem>	[2]
InChI Key	WMEZDVILBKIODK-UHFFFAOYSA-N	[2]

The Role of Bttes in the CuAAC Signaling Pathway

Bttes is not a signaling molecule in a traditional biological sense but rather a critical component of the CuAAC catalytic cycle. It acts as a ligand to stabilize the Cu(I) oxidation state, which is essential for the cycloaddition reaction. The Cu(I) center, stabilized by **Bttes**, coordinates with both the alkyne and the azide, bringing them into proximity and lowering the activation energy for the formation of the triazole ring.

Figure 1: Bttes in the CuAAC Catalytic Cycle

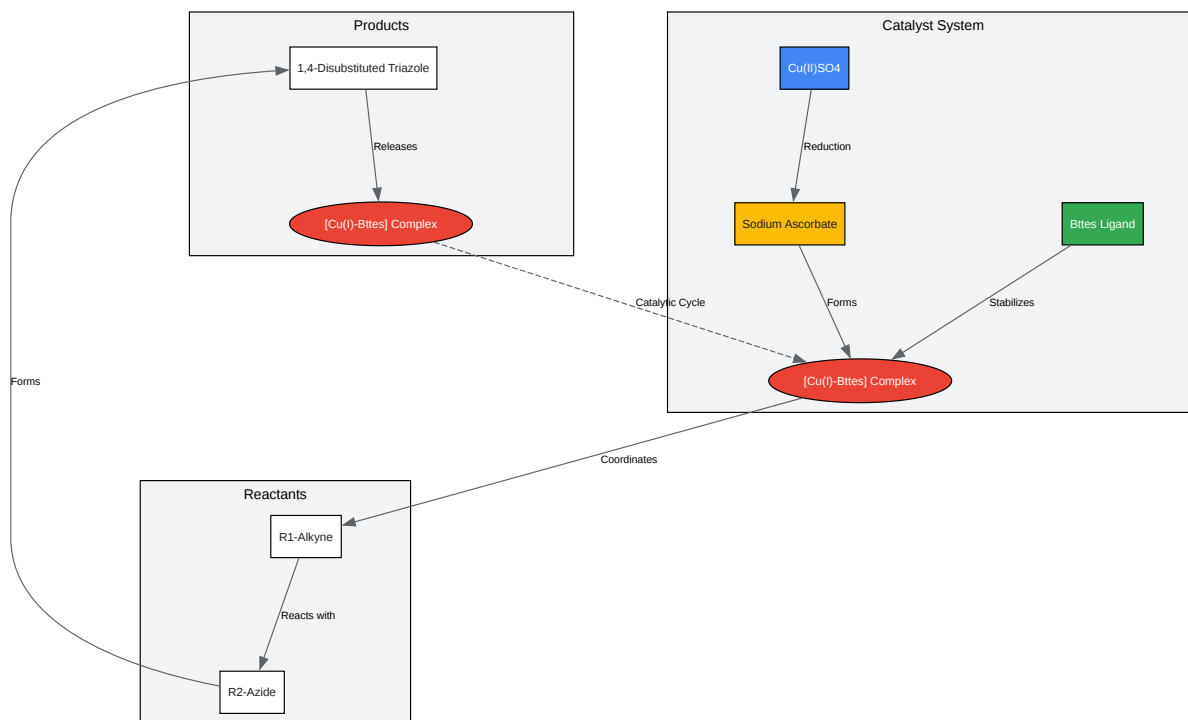
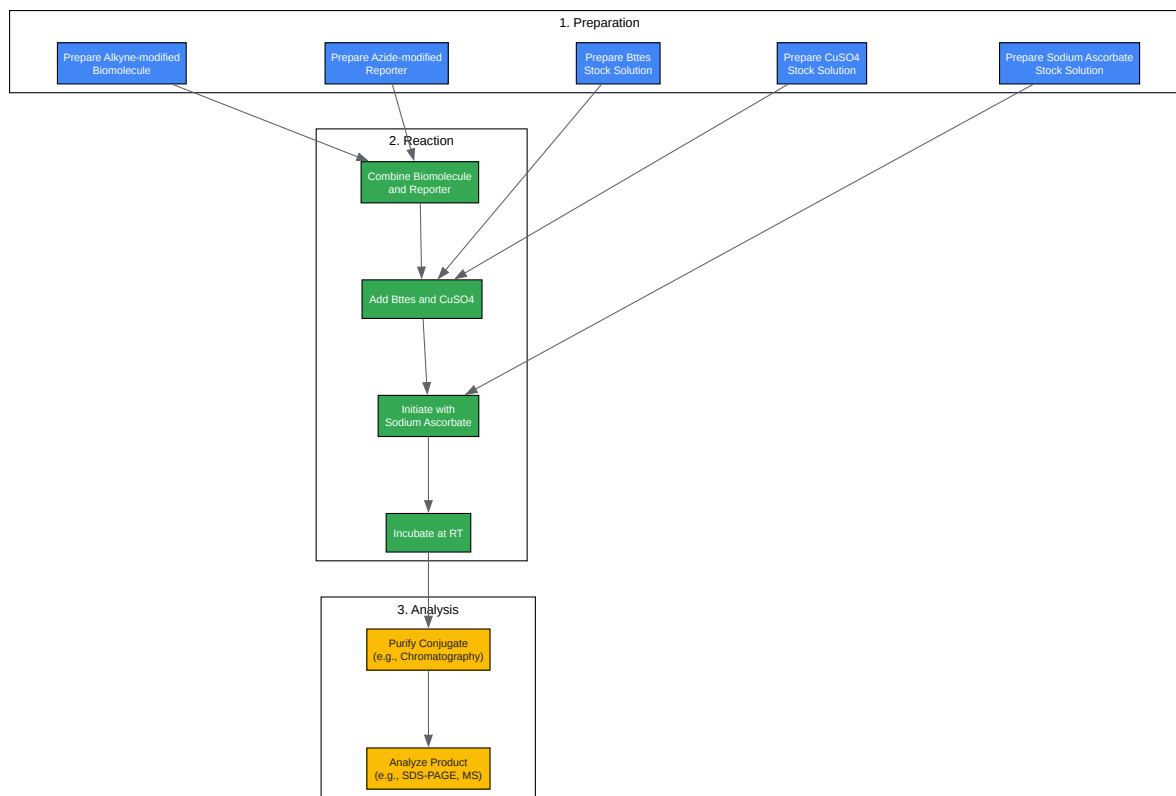


Figure 2: General Experimental Workflow



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